

Dimethyl cyclohexane-1,2-dicarboxylate physical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dimethyl cyclohexane-1,2-dicarboxylate*

Cat. No.: *B7819439*

[Get Quote](#)

An In-depth Technical Guide to the Physical Properties of **Dimethyl Cyclohexane-1,2-dicarboxylate**

This technical guide provides a comprehensive overview of the core physical properties of **dimethyl cyclohexane-1,2-dicarboxylate**, a significant compound in various chemical syntheses. The document is intended for researchers, scientists, and professionals in drug development and organic chemistry, offering detailed data, experimental methodologies, and logical workflows.

Compound Overview

Dimethyl cyclohexane-1,2-dicarboxylate ($C_{10}H_{16}O_4$) is a diester of cyclohexanedicarboxylic acid.^{[1][2]} It exists as two primary stereoisomers: cis and trans. These isomers, while sharing the same molecular formula and weight, exhibit distinct physical properties due to their different spatial arrangements. The compound is typically a colorless to pale yellow liquid and serves as an important intermediate in organic synthesis.^{[2][3]}

Quantitative Physical Properties

The physical properties of the cis and trans isomers of **dimethyl cyclohexane-1,2-dicarboxylate** are summarized in the table below for clear comparison.

Property	cis-isomer	trans-isomer
CAS Number	1687-29-2 [1] [2]	3205-35-4 [4]
Molecular Formula	$C_{10}H_{16}O_4$ [1] [2]	$C_{10}H_{16}O_4$ [4]
Molecular Weight	200.23 g/mol [1] [5]	200.23 g/mol [4]
Appearance	Colorless to almost colorless clear liquid [2] [3]	Colorless to light yellow liquid [6]
Density	1.12 g/mL [1] [3]	1.10 g/mL [6]
Boiling Point	111 °C @ 5 mmHg [1] [3] [7]	75 °C @ 0.8 mmHg [6]
Refractive Index	1.4570 - 1.4610 [7]	1.4520 - 1.4560 [6]
Vapor Pressure	0.0133 mmHg @ 25°C [2]	0.0133 mmHg @ 25°C
Solubility	Insoluble in water; Soluble in organic solvents like ethers and alcohols.	Insoluble in water; Soluble in organic solvents like ethers and alcohols.
Storage	Room Temperature, Sealed in dry conditions. [7]	Room Temperature, Sealed in dry conditions. [6]

Experimental Protocols

Detailed methodologies for determining key physical properties are outlined below.

Determination of Density

The density of liquid **dimethyl cyclohexane-1,2-dicarboxylate** can be determined using the pycnometer (density bottle) method or by direct measurement of mass and volume.[\[8\]](#)

Objective: To accurately measure the density (mass per unit volume) of the liquid ester.

Apparatus:

- Analytical balance (accurate to ± 0.001 g)
- Graduated cylinder (e.g., 25 mL or 50 mL) or a volumetric flask[\[9\]](#)

- Thermometer
- Beaker

Procedure:

- Measure Mass of Empty Cylinder: Place a clean, dry graduated cylinder on the analytical balance and tare the mass to zero, or record the mass (m_1).[\[8\]](#)
- Measure Volume of Liquid: Carefully pour a specific volume of **dimethyl cyclohexane-1,2-dicarboxylate** into the graduated cylinder (e.g., 20 mL). Read the volume (V) from the bottom of the meniscus at eye level to avoid parallax error.[\[8\]](#)[\[9\]](#)
- Measure Mass of Filled Cylinder: Place the graduated cylinder containing the liquid back on the balance and record the new mass (m_2).[\[8\]](#)
- Calculate Mass of Liquid: The mass of the liquid (m) is calculated by subtracting the mass of the empty cylinder from the mass of the filled cylinder ($m = m_2 - m_1$).[\[9\]](#)
- Calculate Density: Use the formula $\rho = m/V$ to calculate the density.[\[8\]](#)
- Record Temperature: Measure and record the ambient temperature, as density is temperature-dependent.
- Repeatability: For accuracy, repeat the measurement at least three times and calculate the average density.[\[9\]](#)

Determination of Boiling Point

The boiling point is a critical indicator of purity for esters.[\[10\]](#) The reflux or distillation method can be employed for its determination.[\[11\]](#)

Objective: To determine the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.

Apparatus:

- Distillation flask or round-bottomed flask (e.g., 50 mL)

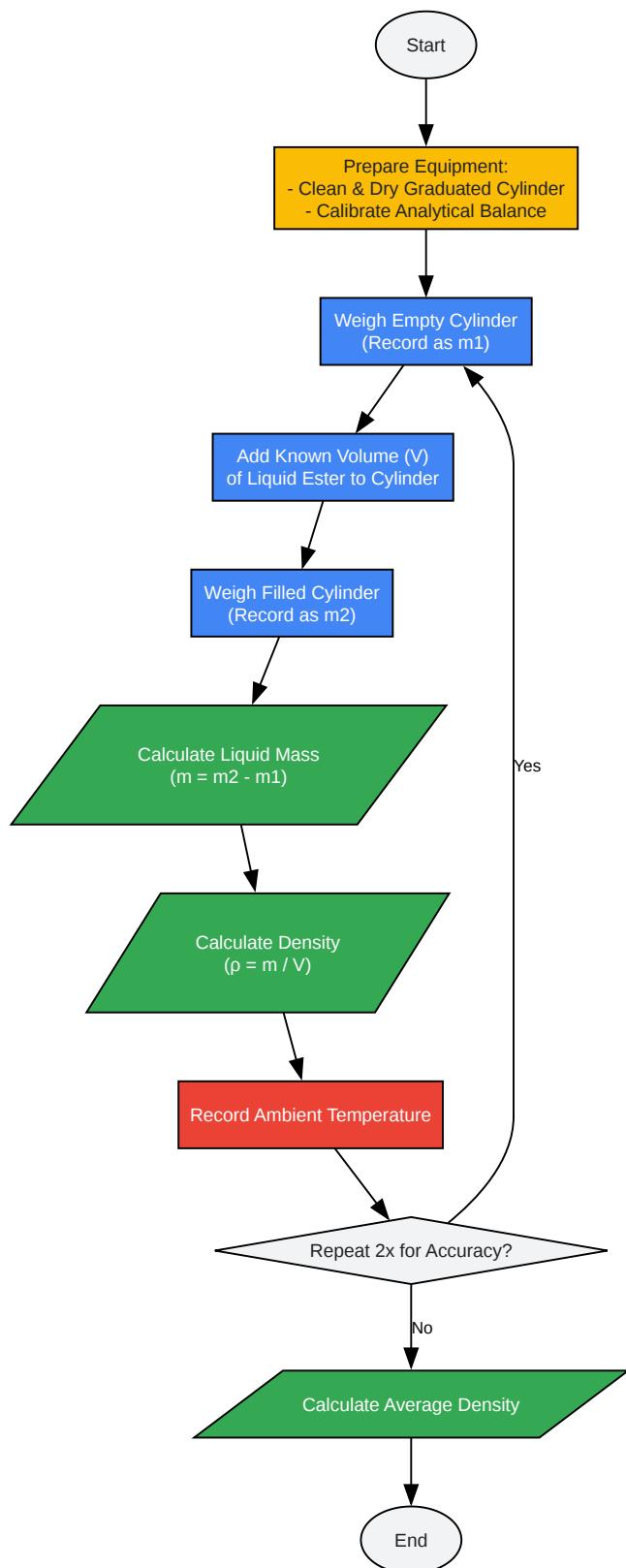
- Condenser
- Thermometer (placed correctly with the bulb just below the side arm of the distillation head)
- Heating mantle or sand bath[\[11\]](#)
- Boiling chips or a magnetic stir bar[\[11\]](#)
- Receiving flask

Procedure:

- Setup: Assemble a simple distillation apparatus. Place approximately 5-10 mL of **dimethyl cyclohexane-1,2-dicarboxylate** and a few boiling chips into the distillation flask.[\[11\]](#)
- Heating: Gently heat the flask. The liquid will begin to boil and its vapor will rise.
- Temperature Stabilization: Observe the thermometer. The temperature will rise and then stabilize as the vapor surrounds the thermometer bulb and the liquid begins to condense and collect in the receiving flask.[\[12\]](#)
- Record Boiling Point: The stable temperature recorded during the distillation of the bulk of the liquid is the boiling point.[\[11\]](#)
- Record Atmospheric Pressure: Record the barometric pressure, as boiling point varies with pressure. The boiling points listed in the table are at reduced pressures (vacuum distillation).

Workflow Visualization

The following diagram illustrates the logical workflow for the experimental determination of liquid density.

[Click to download full resolution via product page](#)

Caption: Workflow for Experimental Determination of Liquid Density.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1,2-Cyclohexanedicarboxylic acid dimethyl ester | CAS 1687-29-2 | Chemical-Suppliers [chemical-suppliers.eu]
- 2. Page loading... [wap.guidechem.com]
- 3. Dimethyl cis-1,2-Cyclohexanedicarboxylate | 1687-29-2 | TCI EUROPE N.V. [tcichemicals.com]
- 4. rel-1,2-Dimethyl (1R,2R)-1,2-cyclohexanedicarboxylate | C10H16O4 | CID 6933241 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Dimethyl cyclohexane-1,2-dicarboxylate | C10H16O4 | CID 286462 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 3205-35-4 CAS MSDS (dimethyl cyclohexane-1,2-dicarboxylate) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 7. 1687-29-2 CAS MSDS (Dimethyl cyclohexane-1,2-dicarboxylate) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 8. Experiments to determine density of liquid apparatus method calculation density bottle burette measuring cylinder balance IGCSE/GCSE Physics revision notes [docbrown.info]
- 9. chem.libretexts.org [chem.libretexts.org]
- 10. quora.com [quora.com]
- 11. chem.libretexts.org [chem.libretexts.org]
- 12. people.chem.umass.edu [people.chem.umass.edu]
- To cite this document: BenchChem. [Dimethyl cyclohexane-1,2-dicarboxylate physical properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7819439#dimethyl-cyclohexane-1-2-dicarboxylate-physical-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com